

Performance Comparison of Bioorthogonal Click Chemistry Reactions

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Compound of Interest		
Compound Name:	Norbornene-NHS	
Cat. No.:	B2448245	Get Quote

The efficacy of a bioorthogonal reaction is primarily determined by its second-order rate constant (k₂), which indicates the reaction speed at given reactant concentrations. Faster kinetics are highly desirable, especially when working with low concentrations of biomolecules in complex biological systems.[2]

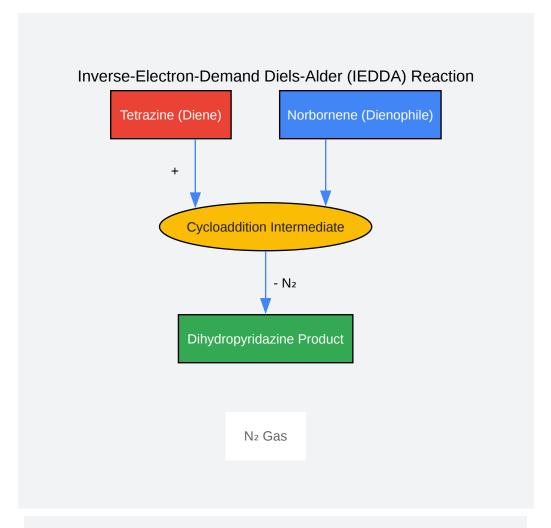


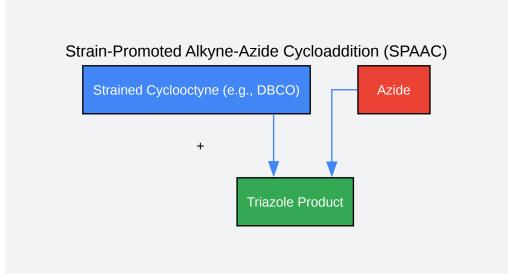
Click Chemistry Reaction	Reagents	Typical Second- Order Rate Constant (k ₂) (M ⁻¹ S ⁻¹)	Key Features
IEDDA	Norbornene + Tetrazine	0.1 - 10	Good stability; moderate reaction kinetics.[4]
trans-Cyclooctene (TCO) + Tetrazine	10 ³ - 10 ⁶	Exceptionally fast kinetics, ideal for in vivo applications and low concentration labeling.	
SPAAC	Dibenzocyclooctyne (DBCO) + Azide	0.1 - 1	Good kinetics for a copper-free reaction; widely used for live-cell imaging.
Bicyclononyne (BCN) + Azide	0.01 - 0.1	Slower than DBCO but still effective for many applications; offers a different reactivity profile.	

Signaling Pathways and Reaction Mechanisms

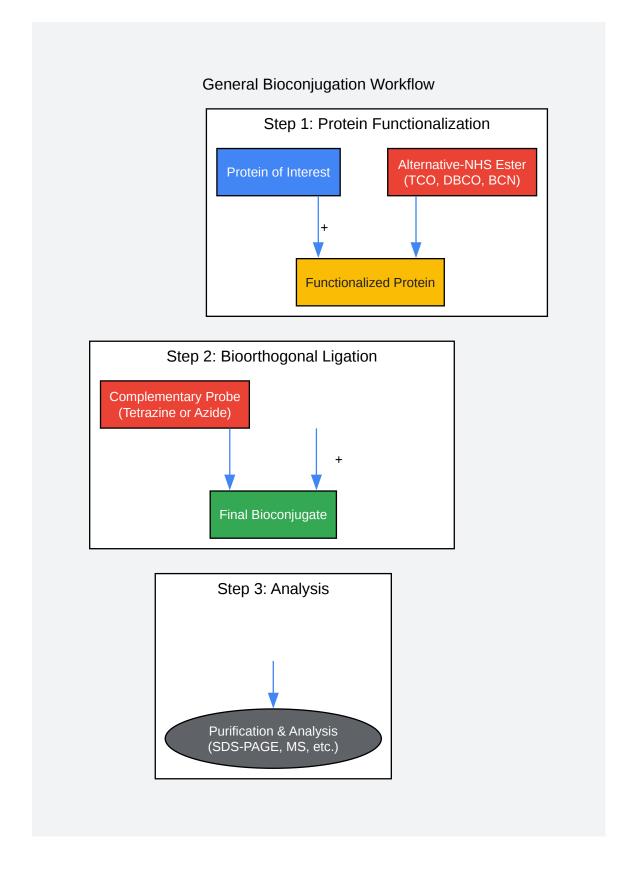
The following diagrams illustrate the fundamental mechanisms of the IEDDA and SPAAC reactions.











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